

A Comprehensive Technical Guide to Potential Research Areas Involving Perfluoro(allylbenzene)

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Compound of Interest

Compound Name: **Perfluoro(allylbenzene)**

Cat. No.: **B1305831**

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This guide provides an in-depth exploration of **Perfluoro(allylbenzene)** (PFAB), a unique fluorinated monomer, for researchers, scientists, and professionals in drug development. By dissecting its synthesis, reactivity, and potential applications, this document aims to illuminate promising avenues for future research and innovation. The inherent properties of PFAB, stemming from its perfluorinated aromatic ring and reactive allyl group, position it as a valuable building block in polymer chemistry, materials science, and medicinal chemistry.

Understanding Perfluoro(allylbenzene): Synthesis and Unique Properties

Perfluoro(allylbenzene), with the chemical formula C_9F_{10} , is a highly fluorinated organic compound characterized by a pentafluorophenyl group attached to an allyl group where the vinyl hydrogens are also substituted with fluorine.^{[1][2]} This structure imparts a unique combination of chemical inertness, thermal stability, and specific reactivity.^[3]

Table 1: Physicochemical Properties of **Perfluoro(allylbenzene)**

Property	Value	Reference
Molecular Formula	C ₉ F ₁₀	[1]
Molecular Weight	298.08 g/mol	[1]
IUPAC Name	1,2,3,4,5-pentafluoro-6-(1,1,2,3,3-pentafluoro-2-propenyl)benzene	[1] [2]
CAS Number	67789-41-6	[1]

The synthesis of PFAB can be approached through several routes, each with its own advantages and considerations for scalability and purity.

Synthetic Pathways to Perfluoro(allylbenzene)

- Direct Fluorination: This method involves the direct reaction of allylbenzene with elemental fluorine, typically diluted with an inert gas, to replace all hydrogen atoms with fluorine. While conceptually straightforward, this process is highly exothermic and requires specialized equipment to control the reaction and handle the corrosive nature of fluorine gas.[\[3\]](#)
- Palladium-Catalyzed Cross-Coupling Reactions: A more controlled approach involves the Heck-type coupling of a perfluorinated aryl halide (e.g., pentafluorobromobenzene) with an allylating agent.[\[4\]](#)[\[5\]](#) This method offers greater functional group tolerance and regioselectivity. The choice of palladium catalyst, ligands, base, and solvent are critical for optimizing the reaction yield and minimizing side products.[\[6\]](#)[\[7\]](#)[\[8\]](#)
- Nucleophilic Aromatic Substitution (SNA_r): The high electrophilicity of the perfluorinated aromatic ring allows for nucleophilic substitution of a fluorine atom by an appropriate allyl nucleophile. This pathway can be effective but may require harsh reaction conditions.

Experimental Protocol: Palladium-Catalyzed Synthesis of Perfluoro(allylbenzene) (Illustrative)

- Reaction Setup: To a dried Schlenk flask under an inert atmosphere (Argon or Nitrogen), add pentafluorobromobenzene (1.0 eq), a palladium catalyst such as Pd(PPh₃)₄ (0.02 eq), and a suitable solvent (e.g., anhydrous toluene).

- Reagent Addition: Add allyl-tributylstannane (1.1 eq) to the reaction mixture via syringe.
- Reaction Conditions: Heat the mixture to 80-100 °C and monitor the reaction progress by GC-MS or TLC.
- Work-up: Upon completion, cool the reaction to room temperature, dilute with an organic solvent (e.g., diethyl ether), and wash with an aqueous solution of potassium fluoride to remove tin byproducts.
- Purification: Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.

Note: This is a generalized protocol. Optimization of catalyst, ligand, base, and solvent is crucial for achieving high yields.

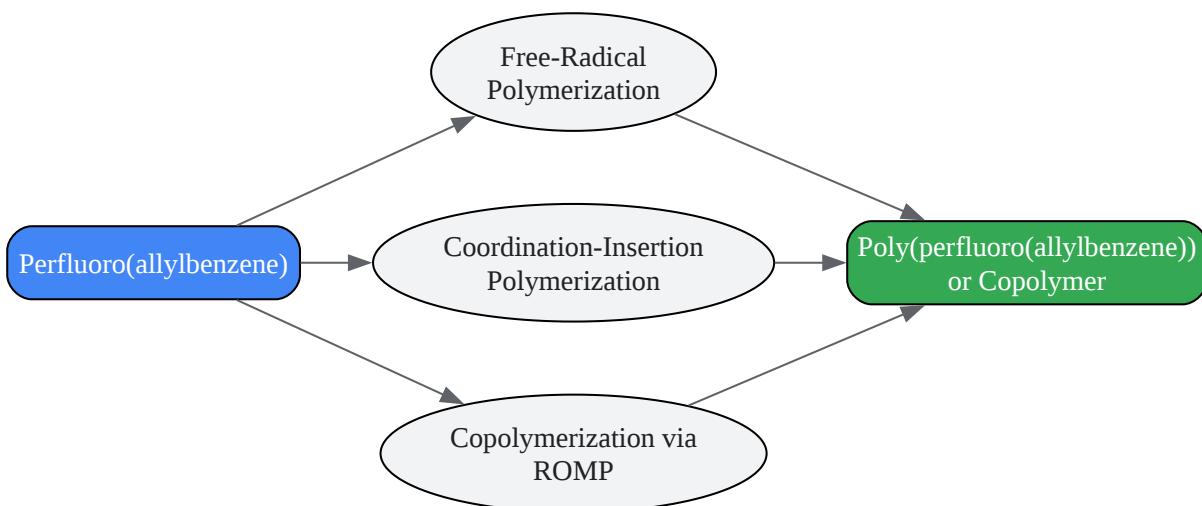
Polymer Chemistry: Harnessing the Reactivity of the Perfluoroallyl Group

The presence of the perfluoroallyl group makes PFAB a promising monomer for the synthesis of novel fluorinated polymers. The electron-withdrawing nature of the fluorine atoms significantly influences the reactivity of the double bond.

Potential Polymerization Mechanisms

- Free-Radical Polymerization: The perfluoroallyl double bond can potentially undergo free-radical polymerization initiated by thermal or photochemical initiators. The resulting **poly(perfluoro(allylbenzene))** would be expected to exhibit high thermal stability, chemical resistance, and a low refractive index. The polymerization kinetics and polymer properties will be highly dependent on the initiator and reaction conditions.
- Coordination-Insertion Polymerization: Transition metal catalysts, particularly those based on late transition metals (e.g., Palladium, Nickel), could mediate the polymerization of PFAB.^[9] ^[10] This approach offers the potential for greater control over the polymer's microstructure (e.g., tacticity), which in turn influences its physical and mechanical properties. The challenge lies in finding a catalyst system that is not deactivated by the fluorine atoms.

- Ring-Opening Metathesis Polymerization (ROMP): While PFAB itself is not a cyclic olefin, it could potentially be used as a co-monomer in ROMP to introduce perfluoroaryl side chains into the polymer backbone.[11][12][13][14] This would allow for the tuning of polymer properties such as solubility, surface energy, and thermal stability.



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Caption: Potential polymerization pathways for **Perfluoro(allylbenzene)**.

Anticipated Polymer Properties and Applications

Polymers derived from PFAB are expected to possess a unique combination of properties:

- High Thermal Stability: The strong carbon-fluorine bonds would contribute to excellent thermal and thermo-oxidative stability.
- Chemical Inertness: The perfluorinated structure would render the polymer resistant to a wide range of chemicals and solvents.
- Low Refractive Index: Fluorinated polymers typically exhibit low refractive indices, making them suitable for optical applications such as coatings for lenses and optical fibers.

- Low Surface Energy: The fluorinated surface would lead to hydrophobic and oleophobic properties, desirable for anti-fouling and self-cleaning coatings.
- Low Dielectric Constant: The low polarizability of the C-F bond suggests that PFAB-based polymers could be excellent low-k dielectric materials for microelectronics.

Materials Science: Designing Advanced Functional Materials

The unique properties of PFAB make it an attractive component for the design of high-performance materials.

Functional Coatings

The low surface energy and high stability of PFAB-based polymers make them ideal candidates for protective and functional coatings. Research in this area could focus on:

- Hydrophobic and Oleophobic Surfaces: Developing superhydrophobic and oleophobic coatings for applications ranging from self-cleaning windows to stain-resistant textiles.
- Anti-reflective Coatings: Utilizing the low refractive index of PFAB-derived polymers for optical devices.
- Chemically Resistant Linings: Creating coatings for chemical reactors and storage tanks that can withstand harsh chemical environments.

Separation Membranes

The incorporation of PFAB into polymer membranes could enhance their performance in various separation processes. The rigid perfluorinated groups can create well-defined free volume elements, potentially leading to membranes with high permeability and selectivity for gas and liquid separations.

Medicinal Chemistry and Drug Development: The Role of the Perfluoroallyl Moiety

The introduction of fluorine and fluorinated groups into drug candidates is a well-established strategy to enhance their metabolic stability, binding affinity, and bioavailability.[15][16] The perfluoroallyl moiety offers a unique combination of a perfluorinated aromatic ring and a reactive handle for further functionalization.

As a Bioactive Scaffold

The pentafluorophenyl group can engage in non-covalent interactions, such as halogen bonding and π -stacking with biological targets, while the perfluoroallyl group can be used to attach the molecule to other pharmacophores. Research could explore the synthesis of libraries of PFAB derivatives for screening against various biological targets.

In the Synthesis of Fluorinated Pharmaceutical Intermediates

PFAB can serve as a versatile intermediate for the synthesis of more complex fluorinated molecules.[2][3][17] The allyl group can be functionalized through various reactions, such as oxidation, reduction, or addition reactions, to introduce new functional groups.



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Caption: Workflow for utilizing PFAB in drug discovery.

Advanced Synthetic Applications: A Versatile Building Block

Beyond its use as a monomer, the dual reactivity of the perfluorinated ring and the allyl group in PFAB opens up possibilities for its use in complex organic synthesis.

Cycloaddition Reactions

The electron-deficient perfluoroallyl double bond could act as a dienophile in Diels-Alder reactions or as a dipolarophile in 1,3-dipolar cycloadditions, providing access to complex fluorinated carbocyclic and heterocyclic systems.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)[\[22\]](#)

Cross-Coupling and C-H Functionalization Reactions

The C-F bonds on the aromatic ring could be selectively activated for cross-coupling reactions, allowing for the synthesis of multifunctional aromatic compounds. Additionally, the allylic C-H bonds could be targeted for functionalization, further expanding the synthetic utility of this molecule.

Conclusion

Perfluoro(allylbenzene) stands as a molecule with significant untapped potential. Its unique combination of a stable, electron-deficient aromatic system and a reactive allyl group makes it a compelling candidate for exploration in polymer chemistry, materials science, and medicinal chemistry. Future research focused on controlled polymerization, incorporation into functional materials, and exploration of its synthetic utility is poised to unlock novel technologies and applications. This guide serves as a foundational blueprint to inspire and direct such endeavors.

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References

- 1. nbinno.com [nbinno.com]
- 2. pharmaceutical intermediates、Fluorinated pharmaceutical intermediates、intermediates custom synthesis、pharmaceutical raw materials-Allfluoro Pharmaceutical Company Limited [allfluoro.com]
- 3. sciencedaily.com [sciencedaily.com]
- 4. researchgate.net [researchgate.net]
- 5. Heck reaction - Wikipedia [en.wikipedia.org]

- 6. mdpi.com [mdpi.com]
- 7. ccc.chem.pitt.edu [ccc.chem.pitt.edu]
- 8. Heck Reaction [organic-chemistry.org]
- 9. researchgate.net [researchgate.net]
- 10. Coordination–insertion polymerization of polar allylbenzene monomers - Polymer Chemistry (RSC Publishing) [pubs.rsc.org]
- 11. Ring-Opening Metathesis Polymerization and Related Olefin Metathesis Reactions in Benzotrifluoride as an Environmentally Advantageous Medium - PubMed [pubmed.ncbi.nlm.nih.gov]
- 12. Olefin metathesis-based chemically recyclable polymers enabled by fused-ring monomers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 13. Z-Selective and Syndioselective Ring-Opening Metathesis Polymerization (ROMP) Initiated by MonoAryloxidePyrrolide (MAP) Catalysts [dspace.mit.edu]
- 14. Combining Metal-Free and Metal-Mediated Ring-Opening Metathesis Polymerization for Efficient Synthesis of Bottlebrush Polymers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. researchgate.net [researchgate.net]
- 16. researchgate.net [researchgate.net]
- 17. Recent Progress in Synthesis of Alkyl Fluorinated Compounds with Multiple Contiguous Stereogenic Centers - PubMed [pubmed.ncbi.nlm.nih.gov]
- 18. eprints.whiterose.ac.uk [eprints.whiterose.ac.uk]
- 19. mdpi.com [mdpi.com]
- 20. benchchem.com [benchchem.com]
- 21. Lu's [3 + 2] cycloaddition of allenes with electrophiles: discovery, development and synthetic application - Organic Chemistry Frontiers (RSC Publishing) [pubs.rsc.org]
- 22. Gold-catalyzed formal (3 + 2) and (4 + 2) cycloaddition reactions using propiolates: assembly of 2,3-dihydrofurans and 3,4-dihydropyrans via a multistep cascade process - Organic Chemistry Frontiers (RSC Publishing) [pubs.rsc.org]
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